

Proper Disposal of Diallylmethylamine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Diallylmethylamine

Cat. No.: B1582482

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **diallylmethylamine**, a highly flammable and corrosive compound. Researchers, scientists, and drug development professionals must adhere to these procedures to ensure a safe laboratory environment and compliance with waste disposal regulations.

Diallylmethylamine is a hazardous chemical requiring careful handling and a specific disposal protocol.^[1] It is classified as a highly flammable liquid and vapor, and can cause severe skin burns and eye damage.^[1] Adherence to the following step-by-step guidance is critical for minimizing risks and ensuring proper disposal.

I. Immediate Safety Precautions & Personal Protective Equipment (PPE)

Before handling **diallylmethylamine** for any purpose, including disposal, ensure all necessary safety measures are in place. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[2][3]}

Required Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles and a face shield are mandatory to protect against splashes.^[4]
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile, neoprene, or butyl rubber. Always inspect gloves for integrity before use and employ proper removal techniques to

avoid skin contact.[2][3][5]

- Body Protection: A fully-buttoned lab coat or chemical-resistant clothing is required.[2][4]
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation, a respirator with an appropriate filter (e.g., type ABEK) is necessary.[5]

II. Diallylmethylamine Waste Disposal Procedure

The primary method for the disposal of **diallylmethylamine** waste is through a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or with general laboratory trash.[6][7]

Step 1: Waste Collection

- Collect **diallylmethylamine** waste in a designated, compatible, and properly sealed container.[5] The container should be made of a material that will not react with the chemical.
- Do not mix **diallylmethylamine** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.[6]
- Ensure the waste container is stored in a cool, dry, and well-ventilated area, away from sources of ignition such as heat, sparks, or open flames.[2][6]
- The storage area should be secure and accessible only to authorized personnel.[6]

Step 2: Labeling

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**Diallylmethylamine**".
- Indicate the specific hazards associated with the chemical: "Flammable Liquid" and "Corrosive".
- Include the date when the waste was first added to the container.

Step 3: Storage and Pickup

- Store the labeled waste container in a designated hazardous waste accumulation area.
- Follow your institution's procedures for scheduling a pickup by a licensed hazardous waste disposal company.
- Do not allow the container to become overfilled; a general guideline is to not fill beyond 90% capacity.^[8]

In Case of a Spill:

- **Small Spills:** If a small amount of **diallylmethylamine** is spilled and you are trained to handle it, absorb the spill with an inert, dry material (e.g., sand, diatomite, or universal binders).^{[5][9]} Place the absorbent material into a sealed, labeled container for disposal as hazardous waste.^[5] Ensure adequate ventilation and wear all required PPE during cleanup.
- **Large Spills:** For large spills, immediately evacuate the area and prevent others from entering. If safe to do so, remove all sources of ignition. Contact your institution's emergency response team or environmental health and safety (EH&S) office immediately.^[5]

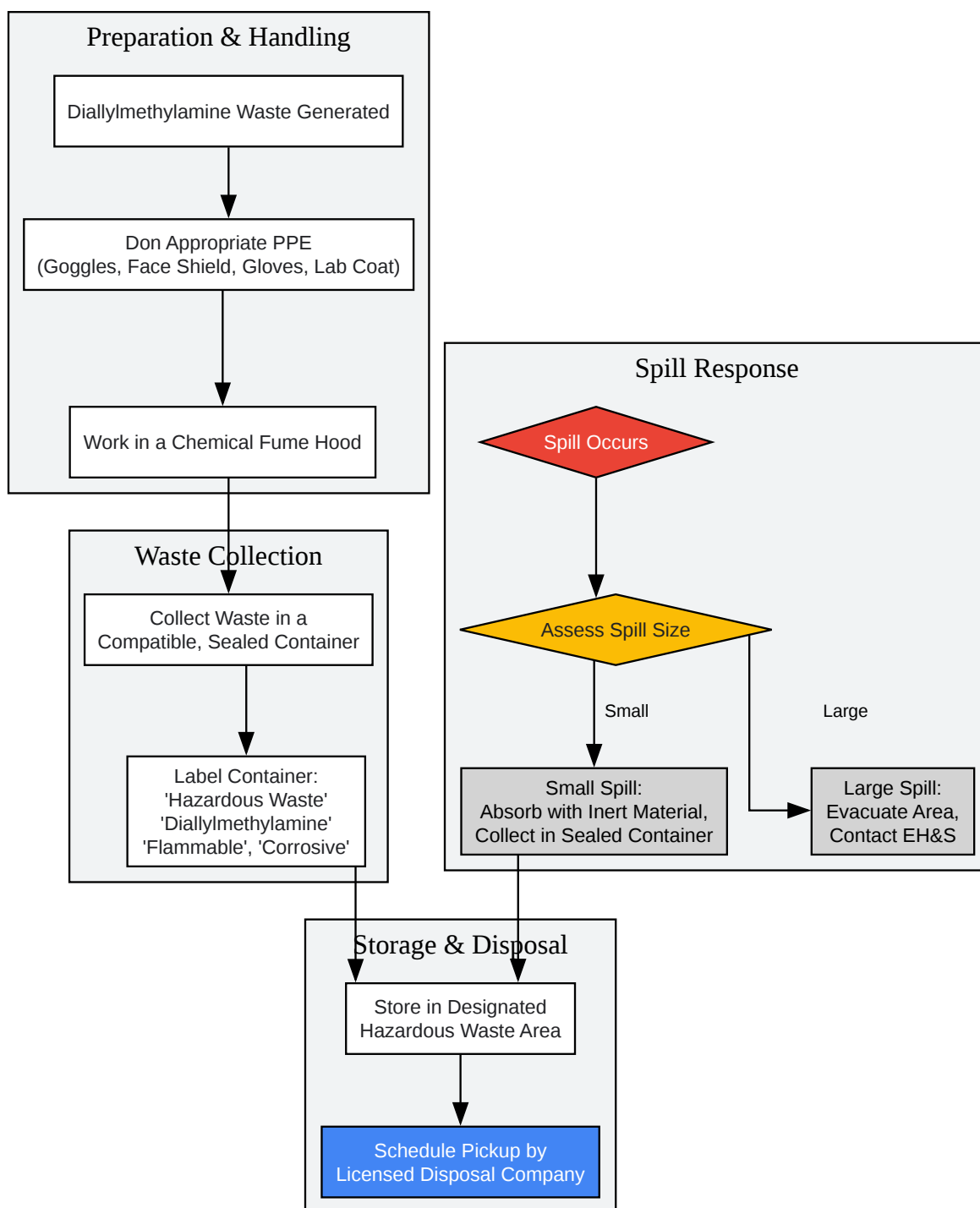
III. Quantitative Data Summary

The following table summarizes key quantitative data for **diallylmethylamine**, critical for understanding its physical properties and hazards.

Property	Value	Source
Molecular Formula	C7H13N	^[1]
Molecular Weight	111.18 g/mol	
Boiling Point	111 °C	
Flash Point	7.2 °C (closed cup)	
Density	0.789 g/mL at 25 °C	

IV. Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **diallylmethylamine**.



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Caption: Workflow for the safe disposal of **diallylmethylamine** waste.

Disclaimer: This information is intended as a guide and should be supplemented by your institution's specific safety and waste disposal protocols. Always consult the Safety Data Sheet (SDS) for **diallylmethylamine** and your facility's environmental health and safety office for comprehensive guidance.

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